

Tetrapropylammonium hydroxide safety and handling precautions in a lab setting.

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Compound of Interest

Compound Name: Tetrapropylammonium hydroxide

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Tetrapropylammonium Hydroxide: A Technical Guide to Safe Laboratory Handling

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Tetrapropylammonium hydroxide** (TPAOH) in a laboratory setting. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

Tetrapropylammonium hydroxide is a strong base that is classified as a hazardous substance.^[1] It is corrosive and can cause severe skin burns and serious eye damage.^{[2][3][4][5][6]} Ingestion may be harmful and can cause chemical burns in the mouth and gastrointestinal tract.^[1] While primarily a contact hazard, inhalation of mists or vapors can be destructive to the mucous membranes and upper respiratory tract.^[2]

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.^{[2][3][5][6]}

Signal Word: Danger^{[2][5][7]}

Physical and Chemical Properties

Understanding the physical and chemical properties of TPAOH is essential for its safe handling and storage.

Property	Value	Reference
Molecular Formula	C12H29NO	[2][6]
Molecular Weight	203.36 g/mol	[2][6]
Appearance	Typically supplied as an aqueous solution. Can be a white powder in its hydrated solid form.	[1]
Density (1.0M in H ₂ O)	1.012 g/mL at 25 °C	
Refractive Index (1.0M in H ₂ O)	n ₂₀ /D 1.3716	
Flash Point	Not applicable (non-flammable)	[7]

Safe Handling and Storage Protocols

Handling Procedures

- Ventilation: Always handle **Tetrapropylammonium hydroxide** in a well-ventilated area, preferably within a chemical fume hood.[4][8]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes chemical-resistant gloves (e.g., PVC or neoprene), safety goggles and a face shield, and a lab coat or chemical-resistant apron.[1][2][5][8]
- Avoid Contact: Avoid all personal contact, including inhalation of vapors or mists.[1] Do not get the substance in your eyes, on your skin, or on your clothing.[4][8]
- General Hygiene: Do not eat, drink, or smoke in areas where TPAOH is handled.[1] Wash hands thoroughly after handling.[1][5] Contaminated clothing should be removed and laundered before reuse.[1][3]

Storage Requirements

- Container: Store in the original, tightly sealed container.[\[1\]](#)[\[8\]](#)
- Location: Store in a cool, dry, and well-ventilated area designated as a corrosives storage area.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Incompatible Materials: Store away from strong acids, oxidizing agents, copper, and aluminum and its alloys.[\[1\]](#)
- Inspection: Regularly inspect containers for any signs of damage or leaks.[\[1\]](#)

Personal Protective Equipment (PPE) Specifications

The selection of appropriate PPE is crucial to prevent exposure to **Tetrapropylammonium hydroxide**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a full-face shield. [1] [5]	Protects against splashes and vapors, preventing severe eye damage.
Skin Protection	Chemical-resistant gloves (e.g., PVC, neoprene, or rubber). [1] A lab coat or a PVC apron should be worn. [1] A full chemical-resistant suit may be necessary for severe exposure risks. [1]	Prevents direct skin contact and chemical burns.
Respiratory Protection	A NIOSH-approved respirator with appropriate cartridges for organic vapors and mists should be used if ventilation is inadequate or for spill cleanup. [1] [8] [9]	Protects the respiratory tract from harmful mists and vapors.

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[2][4][5] Remove contact lenses if present and easy to do.[2][3] Seek immediate medical attention.[2][4][5]
Skin Contact	Immediately remove all contaminated clothing.[3] Wash the affected area with soap and plenty of water for at least 15 minutes.[2][5] Seek immediate medical attention.[2][4][5]
Inhalation	Move the person to fresh air.[2][3][5] If breathing is difficult, give oxygen.[10] If not breathing, give artificial respiration.[2][5] Seek immediate medical attention.[2][3][4]
Ingestion	Do NOT induce vomiting.[2][3][5] Rinse mouth with water.[2][5] Never give anything by mouth to an unconscious person.[2][5] Seek immediate medical attention.[2][3][4]

Spill Response

Proper spill response is essential to prevent the spread of contamination and exposure to personnel.

- Minor Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Wear appropriate PPE, including respiratory protection.

- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[\[2\]](#)[\[5\]](#)
- Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)[\[5\]](#)
- Clean the spill area with water.
- Ventilate the area.
- Major Spills:
 - Evacuate the entire area and activate the nearest fire alarm.
 - Call emergency responders and inform them of the nature and location of the spill.[\[1\]](#)
 - Prevent entry into the spill area.
 - Only trained personnel with appropriate PPE, including self-contained breathing apparatus, should attempt to clean up a major spill.[\[1\]](#)[\[4\]](#)

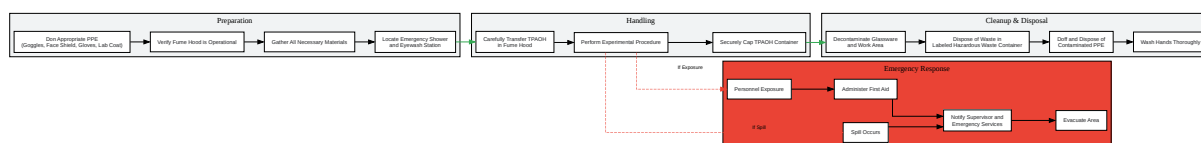
Toxicological Information

Tetrapropylammonium hydroxide is a corrosive substance. The primary toxicological concern is severe damage to tissues upon contact.

Effect	Description
Acute Toxicity	May be harmful if swallowed, inhaled, or absorbed through the skin.[2] No specific LD50 or LC50 data is readily available in the provided search results.
Skin Corrosion/Irritation	Causes severe skin burns.[2][4][5]
Serious Eye Damage/Irritation	Causes serious eye damage and burns.[1][2][4]
Respiratory Sensitization	Inhalation of mists or vapors can be extremely destructive to the tissues of the mucous membranes and upper respiratory tract.[2]
Carcinogenicity	This product is not identified as a carcinogen or potential carcinogen by ACGIH, NTP, or OSHA. [2]

Experimental Workflow: Standard Operating Procedure for Handling TPAOH

The following diagram outlines the standard operating procedure for safely handling **Tetrapropylammonium hydroxide** in a laboratory setting.



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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 3. merckmillipore.com [merckmillipore.com]
- 4. fishersci.com [fishersci.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. Tetrapropylammonium hydroxide | C₁₂H₂₉NO | CID 20586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Tetrapropylammonium hydroxide 1.0M water 4499-86-9 [sigmaaldrich.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. fishersci.be [fishersci.be]
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